

Icaflolin-methyl: A Novel Tool for Probing Plant Microtubule Dynamics

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Icaflolin-methyl is a recently developed herbicide that presents a significant opportunity for advancing research in plant cell biology.[1][2][3][4] As a potent and plant-specific inhibitor of tubulin polymerization, it serves as a valuable chemical tool to dissect the intricate processes governed by microtubule dynamics, including cell division, growth, and morphogenesis.[1][2][5] [6] This document provides detailed application notes and experimental protocols for the use of Icaflolin-methyl in studying plant microtubule dynamics.

Icaflolin-methyl is readily hydrolyzed in planta to its active form, icafolin.[1][3] Both molecules have demonstrated high efficacy in disrupting microtubule-dependent processes in a variety of weed species.[1][3] The primary mechanism of action is the inhibition of tubulin polymerization, likely through binding to β -tubulin subunits.[1][3][6] This specific mode of action allows for targeted disruption of the microtubule cytoskeleton, enabling researchers to investigate the consequences of impaired microtubule function in a controlled manner.

Quantitative Data Summary

The following table summarizes the known quantitative data for Icaflolin-methyl and its active metabolite, icafolin. This data is essential for designing experiments and interpreting results.



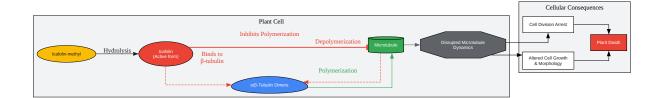
Parameter	Compound	Value	Plant System	Reference
In Vitro Tubulin Polymerization Inhibition	Icaflolin-methyl (ICM)	Effective at 10 μΜ	Tobacco BY-2 tubulin	[7][8][9][10]
Oryzalin (Reference)	Effective at 10 μΜ	Tobacco BY-2 tubulin	[7][8][9][10]	
Icaflolin-methyl (ICM)	No inhibition at 10 μM	Porcine brain tubulin	[7][8][9][10]	_
Icaflolin (ICA)	No inhibition at 10 μM	Porcine brain tubulin	[7][8][9][10]	_
Phenotypic Effects on Seedlings	Icaflolin-methyl (ICM)	1 nM, 10 nM, 100 nM	Arabidopsis thaliana	[7]
Icaflolin (ICA)	1 nM, 10 nM, 100 nM	Arabidopsis thaliana	[7]	
Cellular Effects	Icaflolin-methyl (ICM)	100 nM	Tobacco BY-2 cells	[7]
Propyzamide (Reference)	1000 nM	Tobacco BY-2 cells	[7]	

Note: The IC50 value for Icaflolin-methyl's inhibition of plant tubulin polymerization has not been explicitly reported in the reviewed literature. Researchers should determine this value experimentally for their specific plant system.

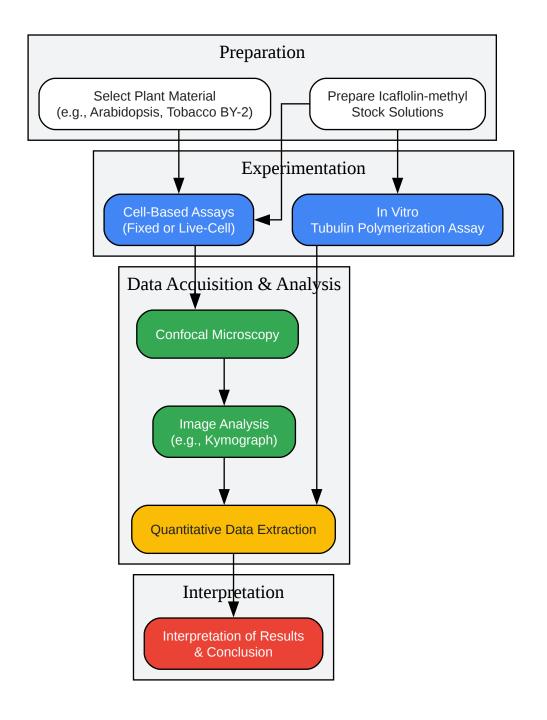
Signaling Pathway and Mechanism of Action

Icaflolin-methyl acts by disrupting the dynamic instability of microtubules, which are essential components of the eukaryotic cytoskeleton. The following diagram illustrates the proposed mechanism of action.









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